

Application Notes and Protocols: Mass Spectrometry Analysis of CNX-1351 Covalent Modification

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Compound of Interest

Compound Name: CNX-1351

Cat. No.: B15620015

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Introduction

CNX-1351 is a potent and isoform-selective covalent inhibitor of phosphoinositide 3-kinase alpha (PI3K α), a key enzyme in the PI3K/Akt/mTOR signaling pathway often dysregulated in cancer.^{[1][2][3]} Its mechanism of action involves the formation of a covalent bond with a unique cysteine residue, Cys862, located in the ATP-binding pocket of PI3K α .^{[3][4][5]} This targeted covalent inhibition leads to sustained suppression of PI3K α activity, thereby inhibiting downstream signaling and cellular proliferation in PI3K α -dependent cancer cells.^{[1][4]} Mass spectrometry is an indispensable tool for characterizing the covalent modification of PI3K α by **CNX-1351**, confirming the binding stoichiometry and identifying the precise site of modification.^{[3][5]}

These application notes provide detailed protocols for the mass spectrometry analysis of **CNX-1351** covalent modification of PI3K α , including both intact protein analysis and peptide mapping approaches.

Data Presentation

Quantitative Analysis of CNX-1351 Covalent Modification

The following tables summarize key quantitative data related to the interaction of **CNX-1351** and its analogues with PI3K α .

Parameter	CNX-1351	Analogue 19	Analogue 22	Reference
IC50 (PI3K α)	6.8 nM	-	-	[1][2]
GI50 (SKOV3 cells)	77.6 nM	-	-	[2]
GI50 (MCF-7 cells)	54.7 nM	-	-	[2]
k _{inact} /K _i (M ⁻¹ s ⁻¹)	1.74 x 10 ⁴	4.14 x 10 ⁵	2.10 x 10 ⁵	[1]
Cellular IC50 (pAkt - SKOV3)	165 nM	82 nM	86 nM	[6]

Table 1: In vitro and cellular potency of **CNX-1351** and optimized analogues.

Protein	Expected Mass (Da)	Inhibitor	Inhibitor Mass (Da)	Expected Adduct Mass (Da)
PI3K α (catalytic subunit p110 α)	~124,000	CNX-1351	573.7	~124,573.7

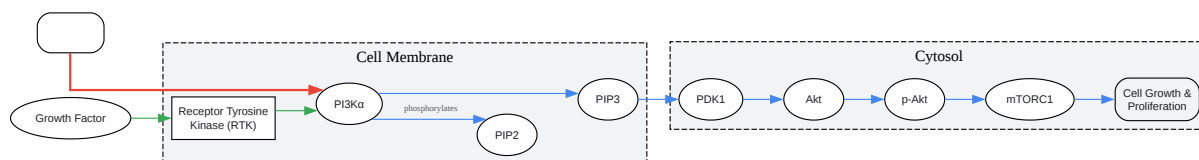
Table 2: Expected masses for intact protein mass spectrometry analysis of **CNX-1351** covalent adduct.

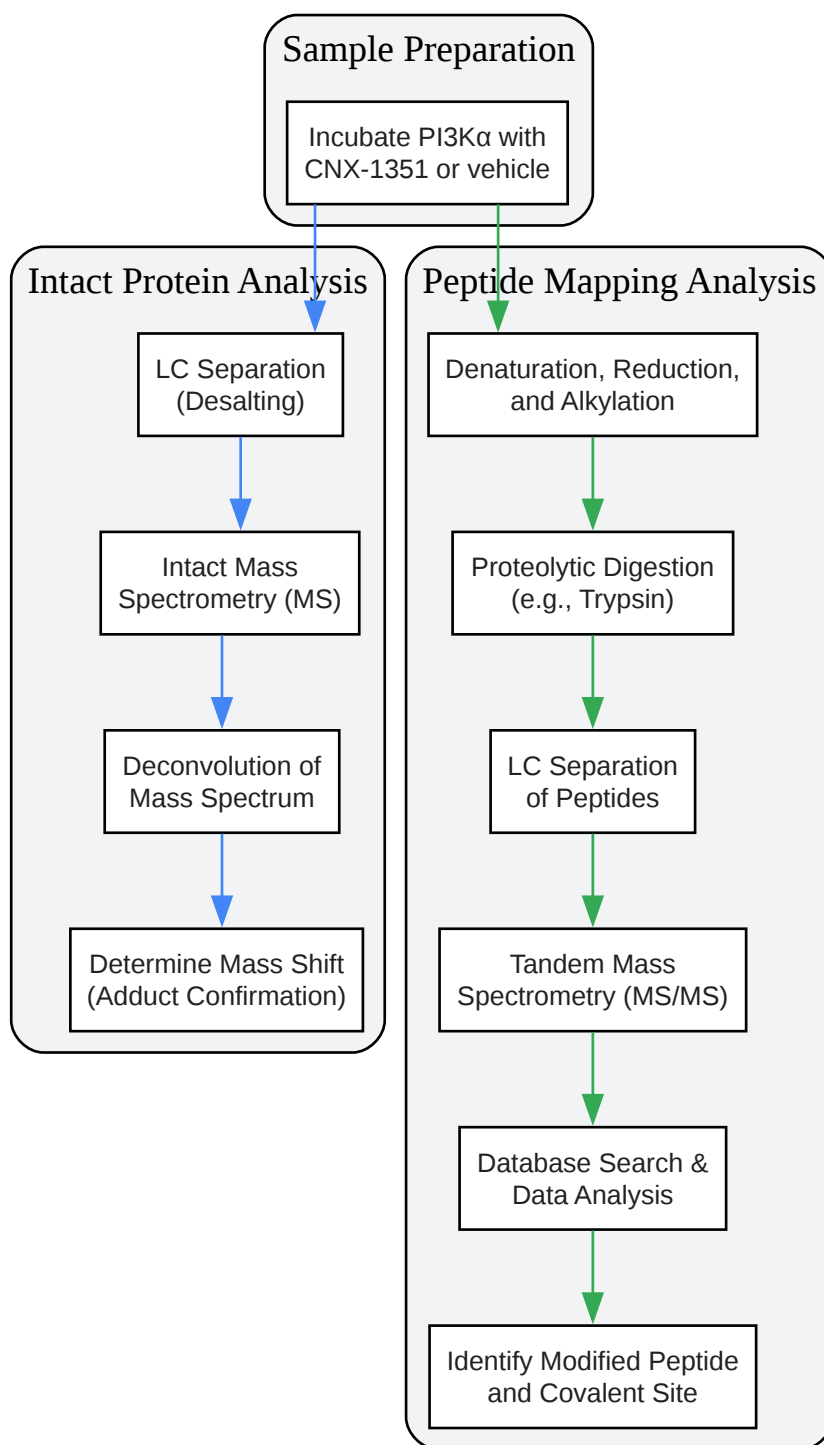
| Protease | Unmodified Peptide Sequence | Expected Mass of Unmodified Peptide (Da) | Expected Mass of **CNX-1351** Modified Peptide (Da) | | --- | --- | --- | --- | --- | | Trypsin | NSHTIMQIQCK | 1245.6 | 1819.3 |

Table 3: Expected masses of the Cys862-containing tryptic peptide of PI3K α with and without **CNX-1351** modification.

Signaling Pathway and Experimental Workflow

PI3K/Akt Signaling Pathway Inhibition by **CNX-1351**





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